

# O-(mesitylsulfonyl)hydroxylamine (MSH): A Comprehensive Technical Guide for Synthetic Chemistry

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## Compound of Interest

Compound Name: O-(mesitylsulfonyl)hydroxylamine

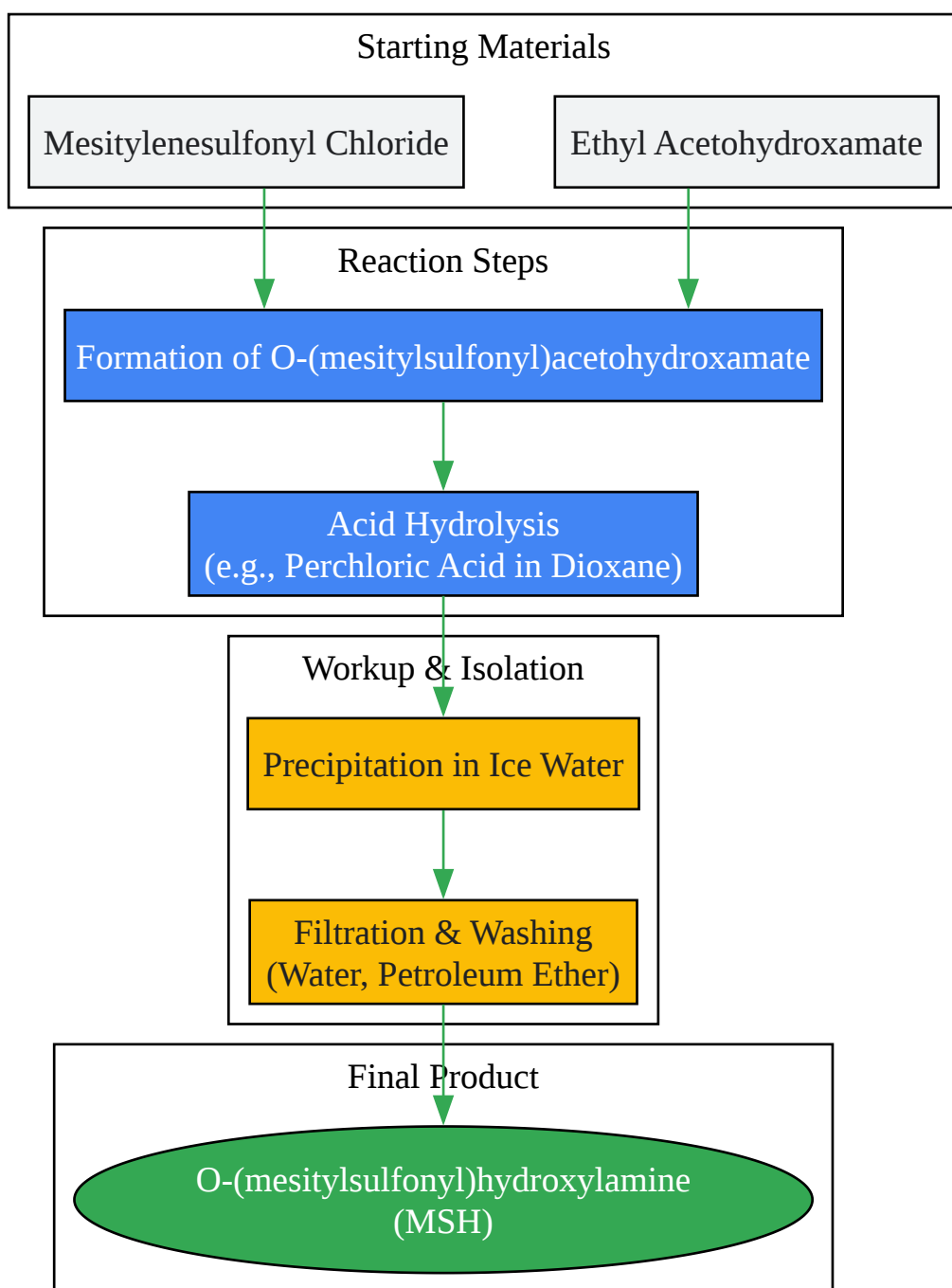
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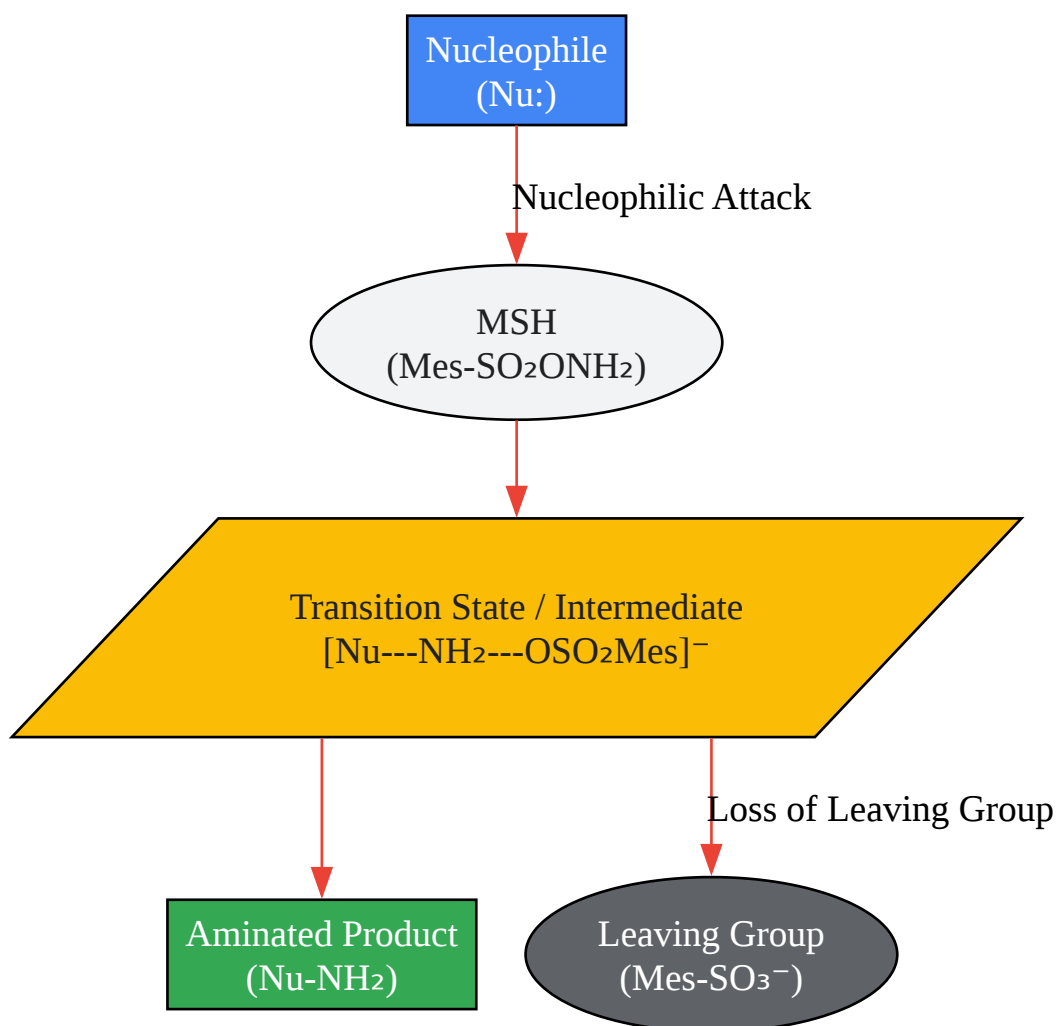
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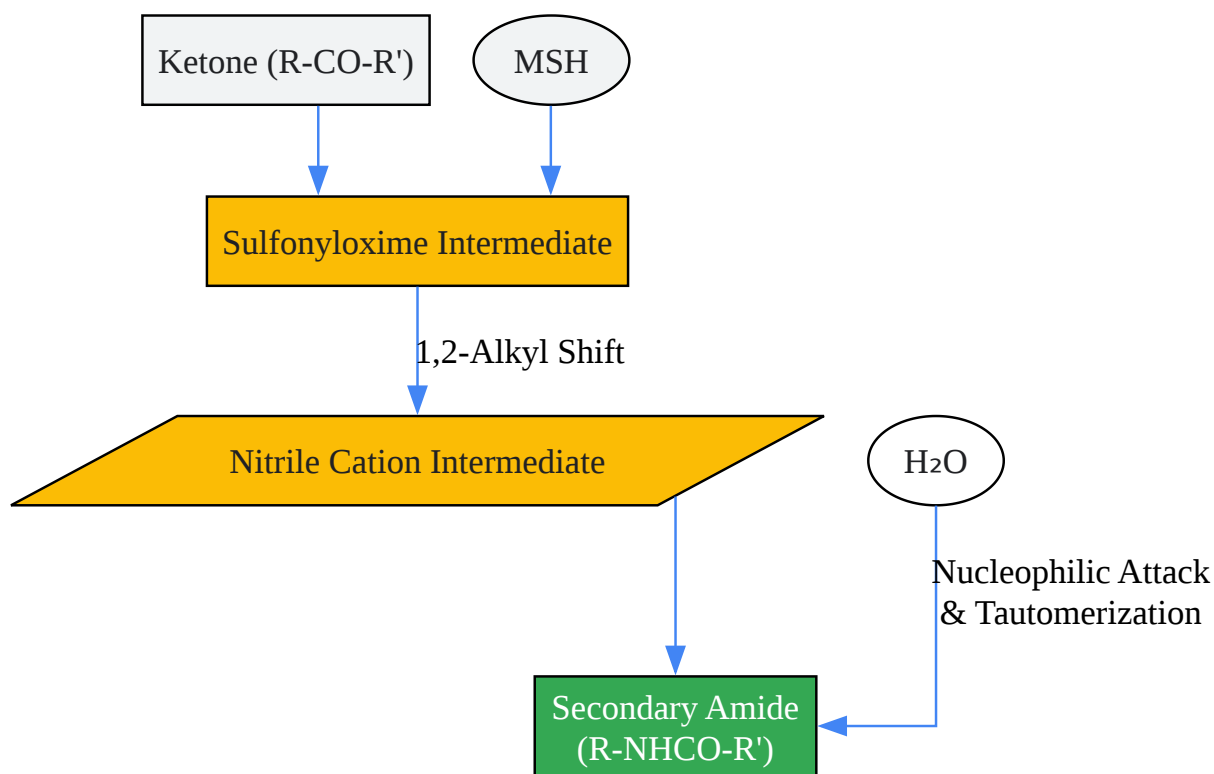
Introduction: **O-(mesitylsulfonyl)hydroxylamine**, commonly abbreviated as MSH, is a highly reactive and versatile electrophilic aminating agent pivotal in modern organic synthesis. Structurally, it features a hydroxylamine moiety attached to a bulky mesitylenesulfonyl group. This unique configuration renders the nitrogen atom highly electrophilic, making MSH an efficient reagent for transferring an amino group ( $-NH_2$ ) to a wide array of nucleophiles.<sup>[1][2]</sup> Its utility is particularly pronounced in the synthesis of nitrogen-containing compounds, which are fundamental scaffolds in pharmaceuticals, agrochemicals, and materials science.<sup>[1][2]</sup> MSH is noted for its high reactivity and good solubility in common organic solvents.<sup>[3]</sup> However, it is also known to be thermally unstable and potentially explosive, necessitating careful handling and often in situ preparation.<sup>[1][3]</sup> This guide provides a detailed review of MSH, including its synthesis, key reactions with comprehensive data, detailed experimental protocols, and important safety considerations.

## Synthesis of O-(mesitylsulfonyl)hydroxylamine (MSH)

The most common laboratory synthesis of MSH involves a multi-step process starting from mesitylene.<sup>[2]</sup> The general workflow includes sulfonylation of mesitylene, followed by reaction with a hydroxylamine derivative. A widely used procedure involves the acidic hydrolysis of an O-(mesitylsulfonyl)acetohydroxamate precursor.







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## References

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